

Application Notes and Protocols for the Polymerization of Disulfur Dinitride to Polythiazyl

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Compound of Interest

Compound Name: *Disulfur dinitride*

CAS No.: 25474-92-4

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Introduction

Polythiazyl, also known as poly(sulfur nitride) or (SN)_x, is a unique inorganic polymer composed of alternating sulfur and nitrogen atoms. First synthesized in the early 20th century, it gained significant attention for being the first discovered electrically conductive inorganic polymer and a superconductor at very low temperatures (below 0.26 K).[1][2] Its metallic golden or bronze-colored, fibrous crystalline structure exhibits highly anisotropic electrical properties, being conductive along the polymer chains and insulating perpendicular to them.[1] This document provides detailed application notes and experimental protocols for the synthesis of polythiazyl from the polymerization of **disulfur dinitride** (S₂N₂), a process that requires careful handling of potentially explosive precursor materials.

Physicochemical Properties of Precursors and Product

A summary of the key physicochemical properties of tetrasulfur tetranitride (S_4N_4), **disulfur dinitride** (S_2N_2), and polythiazyl ($(SN)_x$) is provided below.

Property	Tetrasulfur Tetranitride (S_4N_4)	Disulfur Dinitride (S_2N_2)	Polythiazyl ($(SN)_x$)
Formula	S_4N_4	S_2N_2	$(SN)_x$
Appearance	Vivid orange, opaque crystals[3]	Colorless, volatile crystals[4]	Golden or bronze-colored crystalline solid with metallic lustre[1]
Melting Point	187 °C (with decomposition)[3]	Unstable, polymerizes at room temperature	Decomposes above 240 °C (explosively)[1]
Crystal System	Monoclinic	Monoclinic	Monoclinic (Form I)
Space Group	$P2_1/n$	$P2_1/c$	$P2_1/c$
Key Bond Lengths	S-N: ~1.62 Å[5]	S-N: 1.651 Å, 1.657 Å[6]	S-N: 1.59 pm, 1.63 pm[1]
Key Bond Angles	N-S-N: ~105°, S-N-S: ~113°	N-S-N: 89.6°, S-N-S: 90.4°[6]	N-S-N: 106°, S-N-S: 120°[1]
Superconducting T_c	Not applicable	Not applicable	~0.26 K[1][2]
Hazards	Explosive (shock and friction sensitive)[3]	Explosive (can detonate above 30 °C)[7]	Explosive on impact or heating above 240 °C[1]

Experimental Protocols

The synthesis of polythiazyl is a multi-step process that begins with the synthesis of the precursor, tetrasulfur tetranitride (S_4N_4), followed by its conversion to **disulfur dinitride** (S_2N_2), and finally the solid-state polymerization of S_2N_2 to $(SN)_x$.

Protocol 1: Synthesis of Tetrasulfur Tetranitride (S_4N_4)

This protocol is based on the reaction of disulfur dichloride with ammonia in an inert solvent.

Materials:

- Disulfur dichloride (S_2Cl_2)
- Ammonia (NH_3) gas
- Carbon tetrachloride (CCl_4), dried
- Dioxane
- Benzene

Equipment:

- Three-neck round-bottom flask
- Gas inlet tube
- Stirrer
- Reflux condenser
- Heating mantle
- Extraction apparatus
- Sublimation apparatus

Procedure:

- Set up a three-neck flask with a gas inlet tube, a mechanical stirrer, and a reflux condenser.
- In the flask, prepare a solution of disulfur dichloride in dried carbon tetrachloride.
- Bubble a steady stream of ammonia gas through the solution while stirring vigorously. The reaction is exothermic; maintain the temperature of the reaction mixture.
- After the reaction is complete, a solid precipitate will have formed. Filter the solid product.

- The crude product is a mixture containing S_4N_4 . Extract the S_4N_4 from the solid mixture using dioxane.
- Evaporate the dioxane to obtain crude S_4N_4 .
- For further purification, dissolve the crude product in hot benzene and allow it to recrystallize upon cooling to yield orange-red needles of S_4N_4 .
- Final purification can be achieved by sublimation under high vacuum at approximately 100 °C.

Safety Precautions:

- Tetrasulfur tetranitride is a shock-sensitive explosive. Handle with extreme care. Avoid grinding or subjecting the material to friction or impact.[3][8]
- Work in a well-ventilated fume hood.
- Use appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Disulfur dichloride and carbon tetrachloride are toxic and should be handled with care.

Protocol 2: Synthesis of Disulfur Dinitride (S_2N_2) and Polymerization to Polythiazyl ((SN) $_x$)

This protocol involves the thermal cracking of S_4N_4 over a silver wool catalyst to form S_2N_2 , which is then polymerized.

Materials:

- Purified tetrasulfur tetranitride (S_4N_4)
- Silver wool

Equipment:

- High-vacuum line ($<10^{-4}$ torr)

- Quartz reaction tube
- Tube furnace
- Cold finger (liquid nitrogen)
- Glassware for sublimation and polymerization

Procedure:

Part A: Synthesis of **Disulfur Dinitride** (S_2N_2)

- Assemble the reaction apparatus in a high-vacuum line. The setup consists of a sample tube containing S_4N_4 , a quartz tube packed with silver wool situated in a tube furnace, and a cold finger cooled with liquid nitrogen.
- Place a sample of purified S_4N_4 in the initial sample tube.
- Evacuate the entire system to a pressure of less than 10^{-4} torr.
- Heat the silver wool in the quartz tube to approximately 250-300 °C.^[1]
- Gently heat the S_4N_4 sample to induce sublimation. The S_4N_4 vapor will pass through the hot silver wool.
- The S_4N_4 is catalytically cracked to S_2N_2 . The gaseous S_2N_2 will sublime and deposit as colorless crystals on the liquid nitrogen-cooled cold finger.

Part B: Solid-State Polymerization to Polythiazyl ((SN)_x)

- Once a sufficient amount of S_2N_2 has been collected, stop the sublimation of S_4N_4 and isolate the cold finger from the reaction setup.
- Allow the cold finger to slowly warm to room temperature. The colorless S_2N_2 crystals will undergo spontaneous solid-state polymerization.
- During polymerization, the crystals will first turn a dark blue-black color and eventually transform into lustrous golden or bronze-colored crystals of (SN)_x.

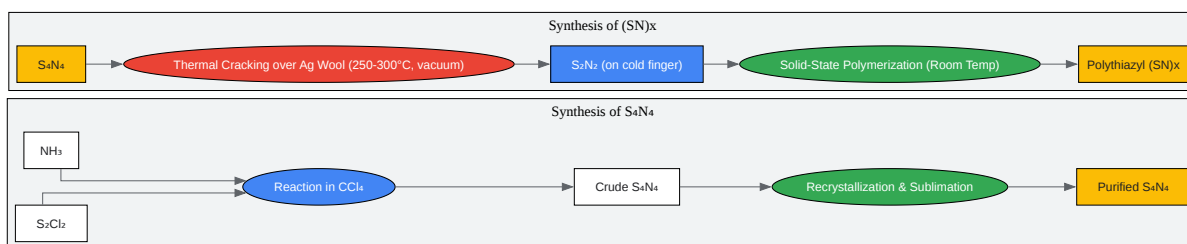
- The polymerization process is slow and can take several days at room temperature.[9]
- To ensure complete polymerization, the (SN)_x crystals can be gently heated to around 75 °C under vacuum to remove any unreacted S₂N₂. [9]

Safety Precautions:

- Both S₄N₄ and S₂N₂ are highly explosive. S₂N₂ is particularly unstable and can detonate when heated above 30°C or subjected to shock.[7]
- All operations should be conducted behind a blast shield in a fume hood.
- Use small quantities of starting material.
- Avoid any rapid changes in temperature or pressure.
- The apparatus should be designed to handle potential explosions.

Visualized Experimental Workflow and Structural Relationships

The following diagrams illustrate the experimental workflow for the synthesis of polythiazyl and the structural relationship between the precursor and the final polymer.



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